

Personal protective equipment for handling 4'-Methyl[1,1'-Biphenyl]-4-Ol

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Compound of Interest

Compound Name: 4'-Methyl[1,1'-Biphenyl]-4-Ol

Cat. No.: B1270044

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Essential Safety and Handling Guide for 4'-Methyl[1,1'-biphenyl]-4-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **4'-Methyl[1,1'-biphenyl]-4-ol**, a compound with applications in pharmaceutical and agrochemical research.^[1] Adherence to these protocols is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4'-Methyl[1,1'-biphenyl]-4-ol is classified as an irritant to the eyes, respiratory system, and skin.^[2] Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

| PPE Category | Item and Specifications |
|------------------------|--|
| Eye/Face Protection | Chemical safety goggles or a face shield should be worn to protect against dust and splashes.[2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile) are required. For prolonged contact, consider double-gloving or gloves with a higher level of protection.[2] |
| Body Protection | A lab coat or chemical-resistant apron must be worn to protect the skin and clothing. |
| Respiratory Protection | Work in a well-ventilated area, preferably a fume hood, to avoid inhaling dust.[2] If ventilation is inadequate, a NIOSH-approved respirator for dusts should be used. |

Operational Plan for Safe Handling

A systematic approach to handling **4'-Methyl[1,1'-biphenyl]-4-ol** is essential to minimize risks.

Engineering Controls and Work Practices:

- Ventilation: Always handle this compound in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[2]
- Dust Control: Avoid actions that generate dust. Use appropriate tools for handling the solid material.
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the laboratory.[3]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the spilled solid material, avoiding dust generation.[\[3\]](#)
- Place the spilled material into a labeled, sealed container for disposal.[\[3\]](#)
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

Disposal Plan

Proper disposal of **4'-Methyl[1,1'-biphenyl]-4-ol** and its containers is critical to prevent environmental contamination.

Waste Management:

- Segregation: Do not mix this chemical waste with other waste streams.
- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container. The label should identify the contents as "**4'-Methyl[1,1'-biphenyl]-4-ol** waste."
- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company. Adhere to all local, regional, and national regulations.[\[3\]](#) Do not release into the environment.[\[4\]](#)

Physical and Chemical Properties

Understanding the properties of **4'-Methyl[1,1'-biphenyl]-4-ol** is crucial for its safe handling and use in experiments.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₃ H ₁₂ O |
| Molecular Weight | 184.23 g/mol |
| Appearance | White to light yellow crystalline solid[2] |
| Melting Point | 101-103 °C[2] |
| Boiling Point | 289 °C[2] |
| Solubility | Sparingly soluble in water[1] |
| Storage Temperature | Room temperature[5] |

Note: Some data may be based on structurally similar compounds where direct data for **4'-Methyl[1,1'-biphenyl]-4-ol** is not available.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **4'-Methyl[1,1'-biphenyl]-4-ol**.

Materials:

- **4'-Methyl[1,1'-biphenyl]-4-ol** solid
- Appropriate solvent (e.g., ethanol, ether)[2]
- Volumetric flask with stopper
- Analytical balance
- Spatula
- Weighing paper
- Funnel

- Beaker
- Wash bottle with solvent

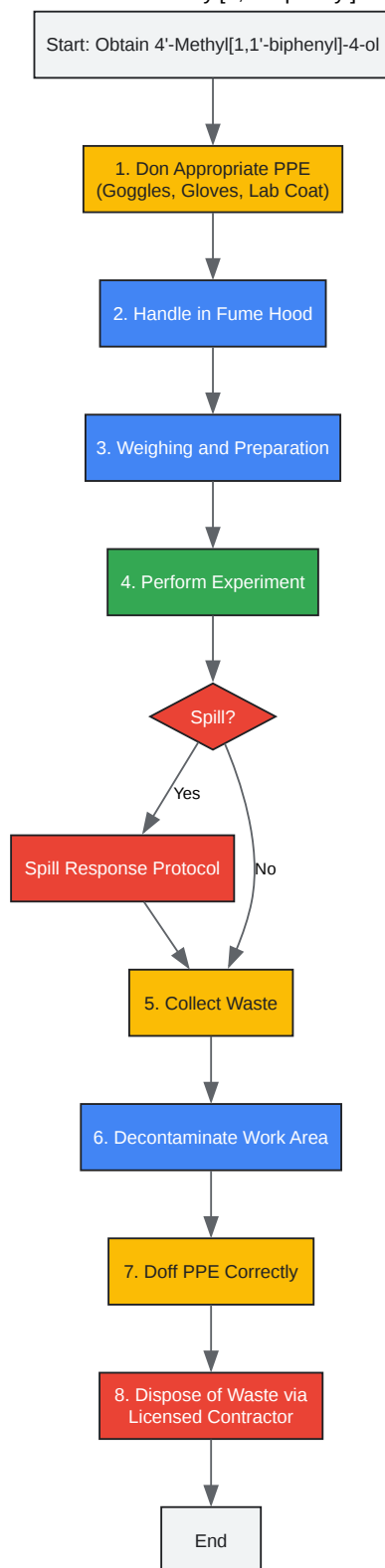
Procedure:

- Preparation: Don all required PPE and ensure the chemical fume hood is operational.
- Weighing: Tare the analytical balance with a piece of weighing paper. Carefully weigh the desired amount of **4'-Methyl[1,1'-biphenyl]-4-ol** onto the weighing paper.
- Transfer: Place a funnel into the neck of the volumetric flask. Carefully transfer the weighed solid into the flask using the spatula.
- Rinsing: Rinse the weighing paper with a small amount of the solvent into the funnel to ensure all the solid is transferred.
- Dissolving: Add approximately half of the final volume of the solvent to the flask. Swirl gently to dissolve the solid.
- Dilution: Once the solid is completely dissolved, add the solvent up to the calibration mark on the volumetric flask.
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Label the flask clearly with the name of the compound, concentration, solvent, and date of preparation.
- Storage: Store the stock solution in a cool, dry, and dark place.

Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **4'-Methyl[1,1'-biphenyl]-4-ol**.

Workflow for 4'-Methyl[1,1'-biphenyl]-4-ol

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